

# An In-depth Technical Guide to Nicotinic Acid Hydrazide (CAS 553-53-7)

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## Compound of Interest

Compound Name: Nicotinic acid, hydrazide

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This guide provides a comprehensive overview of the chemical, physical, and biological properties of nicotinic acid hydrazide, a key building block in medicinal chemistry.

## Chemical and Physical Properties

Nicotinic acid hydrazide, also known as nicotinohydrazide, is a heterocyclic organic compound derived from nicotinic acid. It presents as a white to off-white crystalline powder or fine needle-like crystals.<sup>[1]</sup>

## Table 1: Physicochemical Properties of Nicotinic Acid Hydrazide

Property	Value	Source(s)
CAS Number	553-53-7	[2]
Molecular Formula	C <sub>6</sub> H <sub>7</sub> N <sub>3</sub> O	[2]
Molecular Weight	137.14 g/mol	[2]
Appearance	White to off-white crystalline powder/needles	[1]
Melting Point	159-164 °C	[3]
Boiling Point	~252 °C (estimated)	[3]
Solubility	Soluble in water (50 mg/mL) and alcohol.	[4]
pKa	11.43 ± 0.10 (predicted)	[3]
XLogP3	-0.7	[5]
InChI Key	KFUSANSHCADHNJ-UHFFFAOYSA-N	[2]

## Spectroscopic Data

The structural identity of nicotinic acid hydrazide is confirmed by various spectroscopic methods.

### Table 2: Key Spectroscopic Data for Nicotinic Acid Hydrazide

Technique	Data	Source(s)
FT-IR (cm <sup>-1</sup> )	~3414-3187 (N-H, NH <sub>2</sub> stretching), ~1664-1635 (C=O stretching, Amide I)	[3]
<sup>1</sup> H NMR (DMSO-d <sub>6</sub> , ppm)	~10.10 (s, 1H, -NH-), ~9.17 (s, 1H, Ar-H), ~8.84 (d, 1H, Ar-H), ~8.32 (d, 1H, Ar-H), ~7.63 (t, 1H, Ar-H), ~5.25 (s, 2H, -NH <sub>2</sub> )	[1]
<sup>13</sup> C NMR (DMSO-d <sub>6</sub> , ppm)	~167 (C=O), ~150 (Ar-C), ~147 (Ar-C), ~132 (Ar-C), ~121 (Ar-C)	[6][7]
Mass Spec. (EI, m/z)	137 (M <sup>+</sup> ), 106 ([M-NHNH <sub>2</sub> ] <sup>+</sup> ), 78 ([C <sub>5</sub> H <sub>4</sub> N] <sup>+</sup> ), 51	[5][8]

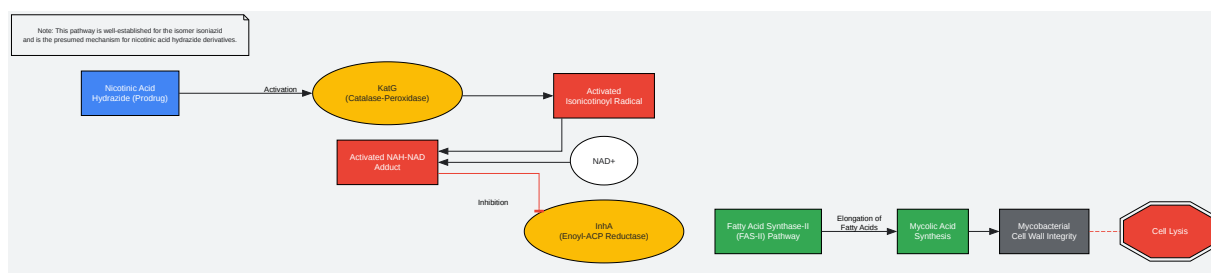
## Biological Activity and Mechanism of Action

Nicotinic acid hydrazide is primarily recognized for its role as a precursor to compounds with antitubercular activity.[2] Its structural isomer, isonicotinic acid hydrazide (isoniazid), is a frontline drug for tuberculosis treatment. It is widely accepted that nicotinic acid hydrazide derivatives function via a similar mechanism.

The primary mode of action is the inhibition of mycolic acid synthesis, an essential component of the mycobacterial cell wall.[2][9] This process is initiated by the activation of the hydrazide prodrug by the mycobacterial catalase-peroxidase enzyme, KatG. The activated form then covalently binds to an NAD<sup>+</sup> adduct, which in turn inhibits the enoyl-acyl carrier protein reductase, InhA, a key enzyme in the fatty acid synthase-II (FAS-II) system responsible for elongating fatty acids to form mycolic acids.[9] Disruption of this pathway compromises the integrity of the cell wall, leading to bacterial death.

While numerous derivatives of nicotinic acid hydrazide show potent activity against *Mycobacterium tuberculosis* H37Rv with MIC values as low as 6.25 µg/mL, the parent compound is often considered a scaffold for derivatization to enhance activity.[9][10]

Additionally, nicotinic acid hydrazide and its derivatives are known inhibitors of peroxidase enzymes.[2] Aromatic hydrazides have been shown to be potent inhibitors of prostaglandin H<sub>2</sub> synthase-2 (PGHS-2) peroxidase activity, with some exhibiting IC<sub>50</sub> values in the 6-100 µM range.[11]



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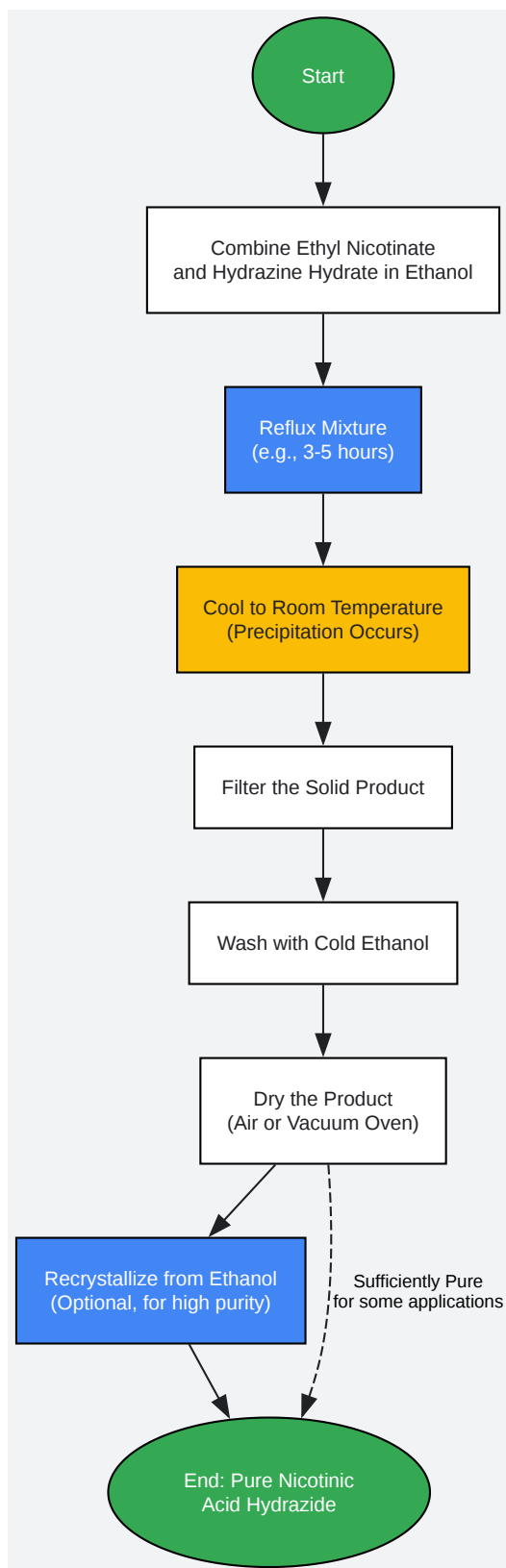
Caption: Presumed mechanism of antitubercular action.

## Experimental Protocols

### Synthesis of Nicotinic Acid Hydrazide

This protocol describes a common method for synthesizing nicotinic acid hydrazide from an ester precursor.

Workflow Diagram:



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Caption: General workflow for synthesis and purification.

#### Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve ethyl nicotinate (1 equivalent) in absolute ethanol.
- **Addition of Hydrazine:** To this solution, add hydrazine hydrate (80-99%, ~5-10 equivalents) dropwise with stirring. A precipitate may form immediately.
- **Reflux:** Heat the reaction mixture to reflux and maintain for 3-5 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Isolation:** After the reaction is complete, allow the mixture to cool to room temperature. A white solid will precipitate.
- **Filtration and Washing:** Collect the solid product by vacuum filtration. Wash the crystals with a small amount of cold ethanol to remove any unreacted starting materials.
- **Drying:** Dry the product, either by air drying or in a vacuum oven at a low temperature (e.g., 50-60 °C).

## Purification by Recrystallization

- **Dissolution:** Dissolve the crude nicotinic acid hydrazide in a minimum amount of boiling ethanol.
- **Hot Filtration (Optional):** If insoluble impurities are present, perform a hot gravity filtration.
- **Crystallization:** Allow the clear solution to cool slowly to room temperature, then place it in an ice bath to maximize crystal formation.
- **Collection:** Collect the purified crystals by vacuum filtration, wash with a small volume of cold ethanol, and dry thoroughly.

## Analytical Method: High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be used for purity analysis.

- Column: C18, 5  $\mu\text{m}$  particle size.
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water (with an additive like formic acid or phosphoric acid for pH control and improved peak shape).
- Detection: UV at 261 nm.
- Flow Rate: Typically 1.0 mL/min.
- Injection Volume: 10-20  $\mu\text{L}$ .

This method allows for the separation of nicotinic acid hydrazide from its precursors and potential impurities.

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